

Methyl 2-(bromomethyl)-5-fluorobenzoate safety data sheet

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)-5-fluorobenzoate

Cat. No.: B144643

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An In-depth Technical Guide to the Safety of **Methyl 2-(bromomethyl)-5-fluorobenzoate**

This technical guide provides a comprehensive overview of the safety data for **Methyl 2-(bromomethyl)-5-fluorobenzoate**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific, official Safety Data Sheet (SDS), this document synthesizes information from chemical suppliers, data on structurally analogous compounds, and general knowledge of brominated aromatic compounds to provide a thorough safety profile.

Chemical Identification

Identifier	Value
Chemical Name	Methyl 2-(bromomethyl)-5-fluorobenzoate
CAS Number	138786-65-9 [1] [2] [3]
Molecular Formula	C ₉ H ₈ BrFO ₂ [1]
Molecular Weight	247.06 g/mol [1]
Synonyms	No common synonyms found. [1] [3]

Hazard Identification

While a complete, official hazard classification is not readily available, information from suppliers and analogous compounds suggests the following potential hazards.

GHS Pictogram:

- A GHS05 pictogram has been associated with this chemical, indicating that it may be corrosive.[\[1\]](#)

Signal Word:

- Based on data for similar compounds, the signal word could be Danger.

Potential Hazard Statements:

- Causes severe skin burns and eye damage. (Inferred from GHS05 pictogram and data on analogous compounds).[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Harmful if swallowed. (Inferred from data on analogous compounds).[\[4\]](#)
- May cause an allergic skin reaction. (Inferred from data on analogous compounds).[\[4\]](#)
- May cause respiratory irritation. (A common hazard for reactive organic compounds).

Precautionary Statements:

- Do not breathe dust/fume/gas/mist/vapors/spray.
- Wash skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- Store in a well-ventilated place. Keep container tightly closed.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrFO ₂	[1]
Molecular Weight	247.06	[1]
Appearance	Likely a solid or liquid.	Inferred
Purity	≥98%	[1]

Toxicological Information

Specific toxicological data for **Methyl 2-(bromomethyl)-5-fluorobenzoate** is not readily available. The following information is based on general knowledge of brominated aromatic compounds and data from structurally similar molecules.

Metric	Value/Information	Source/Rationale
Acute Oral Toxicity	Category 3 ("Toxic if swallowed") is possible for a related compound, Methyl 5-bromo-2-fluorobenzoate.	Analogy
Skin Corrosion/Irritation	Expected to be corrosive based on the GHS05 pictogram.[1] "Causes severe skin burns" is a hazard for the related Methyl 3-(bromomethyl)benzoate.[4][5]	GHS Pictogram & Analogy
Serious Eye Damage/Irritation	Expected to cause serious eye damage based on the GHS05 pictogram.[1] "Causes serious eye damage" is a hazard for the related Methyl 3-(bromomethyl)benzoate.[4][5]	GHS Pictogram & Analogy
Respiratory or Skin Sensitization	May cause an allergic skin reaction, as seen with Methyl 3-(bromomethyl)benzoate.[4]	Analogy
Carcinogenicity	No data available. Some brominated flame retardants have shown carcinogenic effects in animal studies.[6][7]	General Knowledge
Germ Cell Mutagenicity	No data available.	-
Reproductive Toxicity	No data available. Some brominated compounds are suspected of damaging fertility or the unborn child.	General Knowledge
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	Inferred

Specific Target Organ Toxicity (Repeated Exposure)	Prolonged or repeated exposure to some brominated aromatic compounds may cause liver damage, skin changes, and neurological symptoms. [8]	General Knowledge
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Experimental Protocols

Detailed experimental protocols for the safety assessment of **Methyl 2-(bromomethyl)-5-fluorobenzoate** are not publicly available. The following are generalized methodologies for key toxicological endpoints based on OECD guidelines, which would be appropriate for this type of chemical.

Experimental Protocol: In Vitro Skin Corrosion - Reconstructed Human Epidermis (RHE) Test (OECD TG 431)

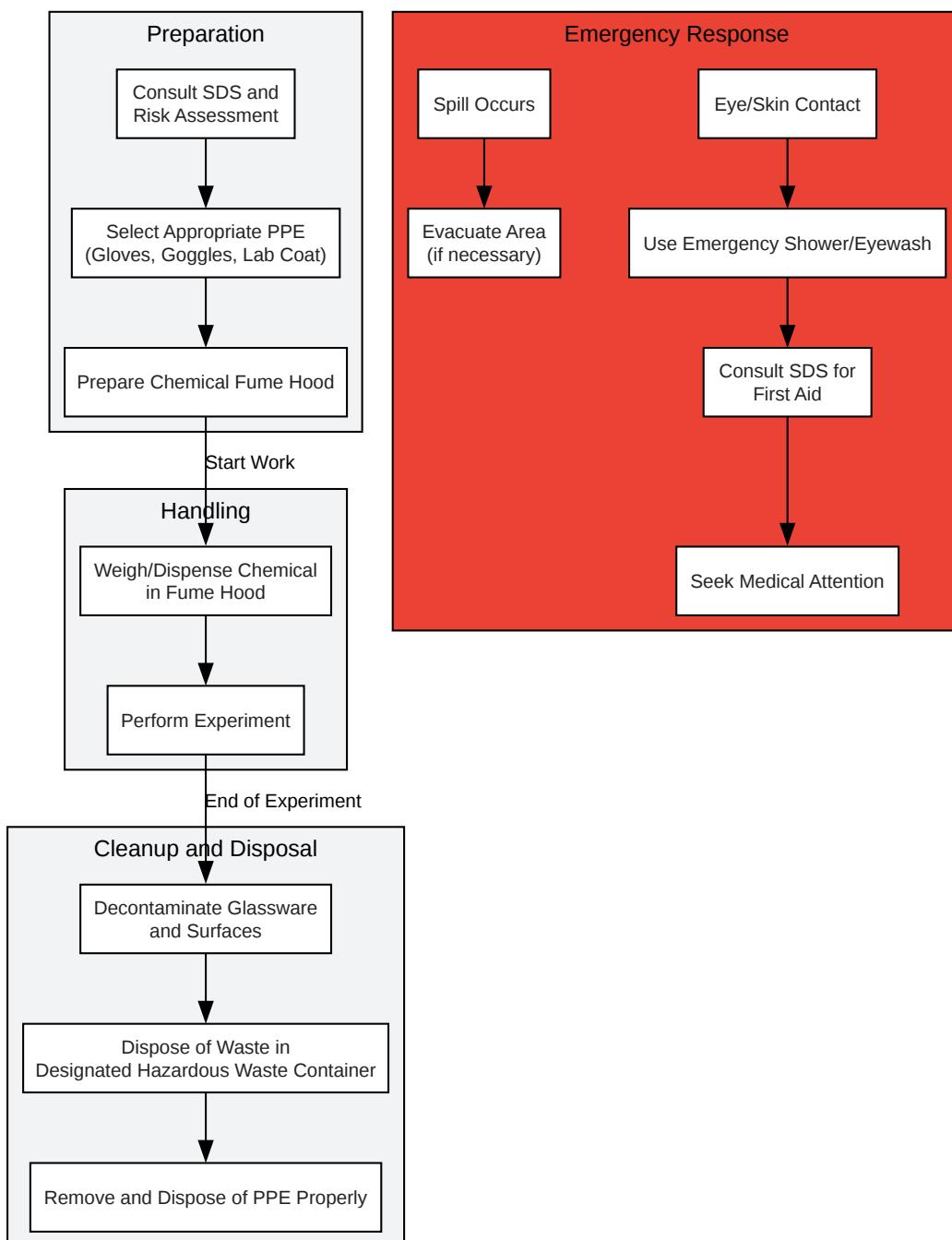
- Objective: To assess the skin corrosion potential of the test chemical.
- Test System: A commercially available reconstituted human epidermis model (e.g., EpiDermTM, EpiSkinTM).
- Procedure:
 - A small amount of the test chemical (solid or liquid) is applied topically to the surface of the skin tissue.
 - The exposure period is typically 3 minutes and 1 hour.
 - After exposure, the test chemical is removed by washing.
 - The viability of the skin tissue is determined using a cell viability assay (e.g., MTT assay).
- Interpretation: The chemical is identified as corrosive if the mean tissue viability following exposure is below a defined threshold at specific time points.

Experimental Protocol: Acute Oral Toxicity - Fixed Dose Procedure (OECD TG 420)

- Objective: To determine the acute oral toxicity of the substance.
- Test Species: Typically female rats.
- Procedure:
 - A single dose of the substance is administered by gavage to a small group of animals.
 - The starting dose level is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.
 - The animals are observed for signs of toxicity and mortality for at least 14 days.
 - The outcome of the test (e.g., mortality, evident toxicity) at one dose level determines the next step:
 - If mortality occurs, the test is repeated at a lower dose.
 - If no mortality occurs, the test may be repeated at a higher dose to refine the classification.
- Interpretation: The substance is classified into one of the GHS categories for acute oral toxicity based on the dose at which mortality or evident toxicity is observed.

Visualizations

Workflow for Handling Corrosive and Potentially Toxic Chemicals

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